

Spectroscopic Characterization of 2-Oxazolidinone: A Technical Guide

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Compound of Interest

Compound Name: 2-Oxazolidinone

CAS No.: 51667-26-6

Cat. No.: B7803251

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of **2-oxazolidinone**, a key heterocyclic compound and a fundamental scaffold in various pharmaceuticals, including antibiotics like linezolid.^{[1][2]} The following sections detail the characteristic spectroscopic data obtained from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. Experimental protocols for these techniques are also provided, along with a generalized workflow for the spectroscopic analysis of such compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of **2-oxazolidinone** by providing information about the chemical environment of its hydrogen (¹H) and carbon (¹³C) nuclei.

¹H NMR Spectral Data

The ^1H NMR spectrum of **2-oxazolidinone** is characterized by two triplets corresponding to the two methylene groups in the five-membered ring.

| Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz | Assignment |
|---------------------------------|--------------|--------------------------|--------------------|
| ~3.6 | Triplet | Not specified | CH ₂ -N |
| ~4.3 | Triplet | Not specified | CH ₂ -O |

Note: Specific chemical shifts can vary slightly depending on the solvent and instrument used.

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum of **2-oxazolidinone** shows three distinct signals corresponding to the two methylene carbons and the carbonyl carbon.

| Chemical Shift (δ) ppm | Assignment |
|---------------------------------|--------------------|
| ~45.0 | CH ₂ -N |
| ~62.0 | CH ₂ -O |
| ~160.0 | C=O |

Note: Specific chemical shifts can vary slightly depending on the solvent and instrument used.

[3][4]

Experimental Protocol for NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 2-5 mg of the **2-oxazolidinone** sample in about 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.[5]
- Ensure the sample is fully dissolved to form a homogeneous solution.
- A small amount of a reference standard, such as tetramethylsilane (TMS), is often added to the solvent by the manufacturer to calibrate the chemical shift scale to 0 ppm.[6]

Instrumentation and Data Acquisition:

- The NMR spectrum is acquired using a spectrometer, such as a Bruker or Varian instrument. [7]
- The prepared NMR tube is placed in the spectrometer's probe.
- The instrument is tuned, and the magnetic field is shimmed to achieve homogeneity.
- For ^1H NMR, a standard pulse sequence is used to acquire the free induction decay (FID).
- For ^{13}C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance the signal-to-noise ratio.
- The acquired FID is then Fourier transformed to obtain the NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **2-oxazolidinone** based on the absorption of infrared radiation at specific vibrational frequencies.

IR Spectral Data

The IR spectrum of **2-oxazolidinone** shows characteristic absorption bands for the N-H group, C-H bonds, and the cyclic carbamate carbonyl group.

| Wavenumber (cm^{-1}) | Intensity | Assignment |
|---------------------------------|---------------|--------------------------------|
| ~3300 | Strong, Broad | N-H Stretch |
| ~2900 | Medium | C-H Stretch |
| ~1750 | Strong, Sharp | C=O Stretch (cyclic carbamate) |
| ~1250 | Strong | C-O Stretch |

Note: The exact peak positions and intensities can vary based on the sampling method.[8]

Experimental Protocol for IR Spectroscopy (KBr Pellet Method)

Sample Preparation:

- Thoroughly grind 1-2 mg of the solid **2-oxazolidinone** sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.[9][10] KBr is transparent to IR radiation.[11]
- The mixture should be ground to a fine, uniform powder to minimize scattering of the IR beam.[10]
- Place the powdered mixture into a pellet die.
- Apply pressure using a hydraulic press to form a thin, transparent pellet.[9][11]

Instrumentation and Data Acquisition:

- Place the KBr pellet in the sample holder of an FTIR spectrometer.
- Record a background spectrum of the empty sample compartment.
- Acquire the IR spectrum of the sample, typically in the range of 4000-400 cm^{-1} .
- The instrument software automatically subtracts the background spectrum from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **2-oxazolidinone**, which aids in its identification and structural confirmation. Electron Ionization (EI) is a common technique used for this purpose.[12]

Mass Spectral Data (Electron Ionization)

The EI mass spectrum of **2-oxazolidinone** will show a molecular ion peak corresponding to its molecular weight, as well as several fragment ions.

| m/z | Relative Intensity (%) | Assignment |
|-----|------------------------|--|
| 87 | High | [M] ⁺ (Molecular Ion) |
| 59 | Moderate | [M - CO] ⁺ |
| 57 | Moderate | [M - CH ₂ O] ⁺ |
| 56 | Low | [M - CH ₃ O] ⁺ |
| 41 | Low | [C ₂ H ₃ N] ⁺ |

Note: Relative intensities are approximate and can vary between instruments.[\[7\]](#)[\[13\]](#)

Experimental Protocol for Mass Spectrometry (Electron Ionization)

Sample Introduction:

- For a volatile and thermally stable compound like **2-oxazolidinone**, direct insertion probe or gas chromatography (GC) can be used for sample introduction.[\[14\]](#)
- The sample is vaporized in the ion source of the mass spectrometer.[\[12\]](#)

Ionization and Analysis:

- In the ion source, the gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).[\[15\]](#)[\[16\]](#)
- This causes the ejection of an electron from the molecule, forming a positively charged molecular ion ([M]⁺).[\[17\]](#)
- The excess energy imparted during ionization leads to the fragmentation of the molecular ion into smaller, characteristic fragment ions.[\[14\]](#)[\[17\]](#)
- The ions are then accelerated and separated by a mass analyzer (e.g., quadrupole, time-of-flight) based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating a mass spectrum.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. For **2-oxazolidinone**, the absorption is expected in the UV region due to the presence of the carbonyl group.

UV-Vis Spectral Data

While specific data for the parent **2-oxazolidinone** is not readily available in the search results, derivatives of **2-oxazolidinone** have been shown to have absorbance peaks in the UV range, often between 260 and 280 nm.^[18] The parent compound is expected to have a weak $n \rightarrow \pi^*$ transition for the carbonyl group at a lower wavelength.

Experimental Protocol for UV-Vis Spectroscopy

Sample Preparation:

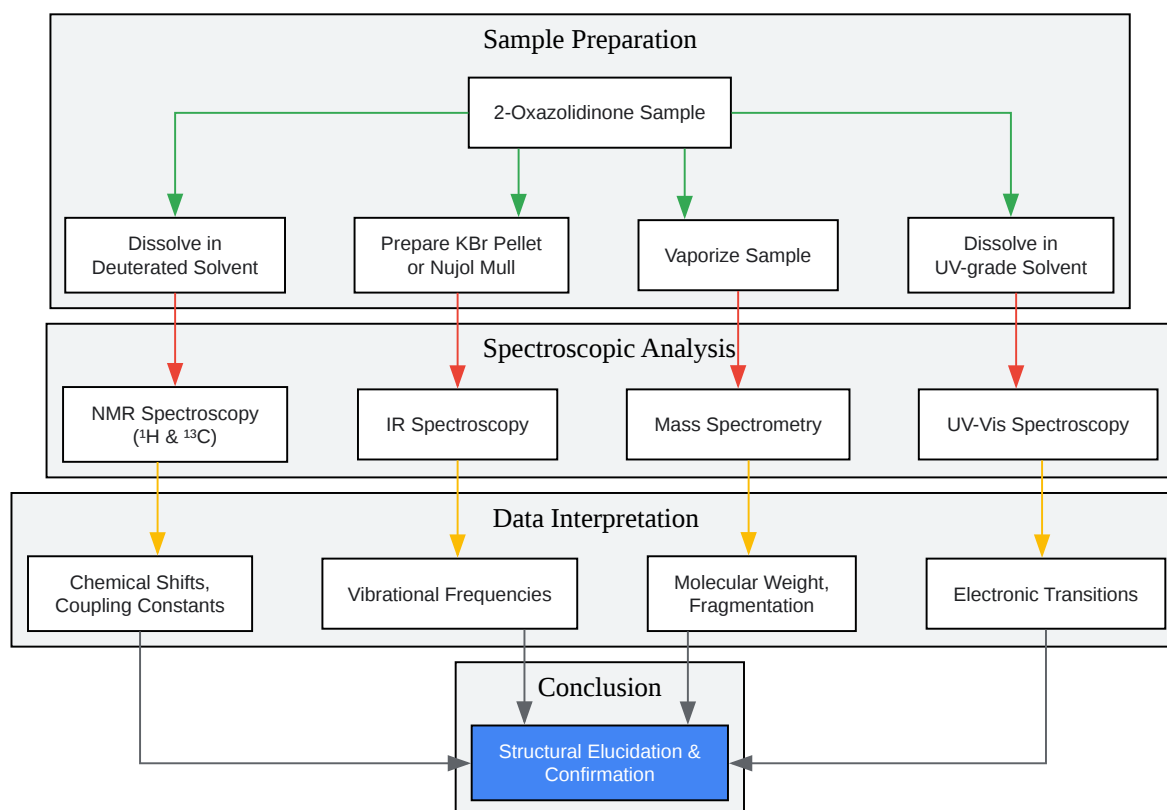
- Prepare a dilute solution of **2-oxazolidinone** in a suitable solvent that is transparent in the UV region of interest (e.g., ethanol, methanol, water).
- A series of standard solutions with known concentrations should be prepared to establish a calibration curve if quantitative analysis is desired.^[19]
- The solvent used for the sample solution should also be used as the blank or reference.^[20]

Instrumentation and Data Acquisition:

- Turn on the UV-Vis spectrophotometer and allow the lamps to warm up and stabilize.^[21]
- Set the desired wavelength range for the scan.
- Fill a quartz cuvette with the blank solvent and place it in the spectrophotometer to record a baseline.^[21]
- Rinse the cuvette with the sample solution and then fill it with the sample solution.
- Place the sample cuvette in the spectrophotometer and record the absorbance spectrum.

Workflow and Data Integration

The spectroscopic characterization of **2-oxazolidinone** follows a logical workflow, integrating data from multiple techniques to confirm the structure and purity of the compound.



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Caption: General workflow for the spectroscopic characterization of **2-Oxazolidinone**.

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